

An In-depth Technical Guide on Ethyl 2,5-dimethylfuran-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2,5-dimethylfuran-3-carboxylate*

Cat. No.: B1295291

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This guide provides a focused overview of the chemical compound **Ethyl 2,5-dimethylfuran-3-carboxylate**, detailing its nomenclature and key identifiers. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

IUPAC Name and Synonyms

The unambiguous identification of chemical compounds is critical in scientific research and development. The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized nomenclature system for this purpose.

The IUPAC name for the compound is **ethyl 2,5-dimethylfuran-3-carboxylate**.^{[1][2]}

In addition to its formal IUPAC name, this compound is known by several synonyms, which are frequently encountered in chemical literature and databases. Understanding these alternative names is essential for comprehensive literature searches and material sourcing.

Common Synonyms:

- ethyl 2,5-dimethyl-3-furoate^{[2][3]}
- ETHYL 2,5-DIMETHYL-FURAN-3-CARBOXYLATE^{[2][3]}
- 3-Furancarboxylic acid, 2,5-dimethyl-, ethyl ester^{[2][3]}

- 2,5-dimethyl-3-furancarboxylic acid ethyl ester[3]
- 2,5-dimethyl-furan-3-carboxylic acid ethyl ester[3]
- Ethyl 2,5-dimethyl-3-furoate[3]

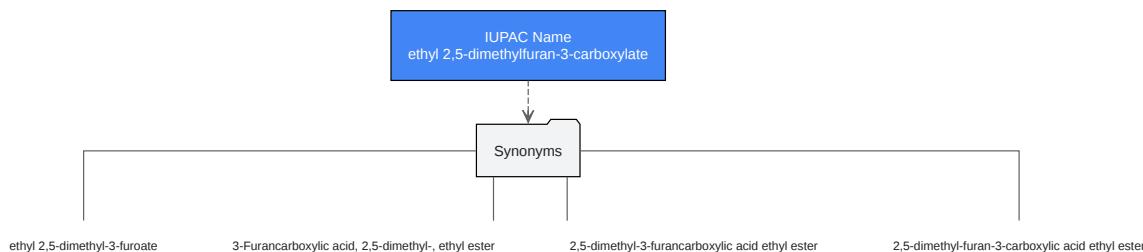
Chemical Identifiers and Properties

For precise identification and data retrieval, a variety of chemical identifiers are used. These are summarized in the table below, along with key molecular properties.

Identifier/Property	Value	Source
CAS Number	29113-63-1	[1][3][4]
Molecular Formula	C ₉ H ₁₂ O ₃	[1][4]
Molecular Weight	168.19 g/mol	[2][3][4]
PubChem CID	141457	[2]
DSSTox ID	DTXSID00183367	[3]
Canonical SMILES	CCOC(=O)C1=C(C)OC(=C1)C	[4]
InChIKey	UYFVOOCNQVZJSO- UHFFFAOYSA-N	Not explicitly found, but derivable from structure

Logical Relationship of Nomenclature

The relationship between the IUPAC name and its common synonyms can be visualized as a hierarchical structure, with the IUPAC name being the primary identifier.



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Caption: Hierarchical relationship between the IUPAC name and its synonyms.

Further research into specific applications, experimental protocols, and biological signaling pathways involving **Ethyl 2,5-dimethylfuran-3-carboxylate** would require a more targeted literature search beyond its basic chemical identification.

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References

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